Analytical Guide: GC-MS Characterization of 2-Fluorophenyl Cyclohexyl Ketone & Isomers

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Compound of Interest

Compound Name:	*2-Fluorophenyl cyclohexyl ketone*
CAS No.:	*106795-65-7*
Cat. No.:	*B022669*

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Executive Summary & Chemical Context

2-Fluorophenyl cyclohexyl ketone serves as the structural backbone for the dissociative anesthetic 2-Fluorodeschloroketamine (2-FDCK).[1] In forensic and synthetic contexts, it is frequently encountered either as a metabolic degradation product (via deamination) or as a misidentified precursor (confused with 2-fluorophenyl cyclopentyl ketone, the actual Grignard intermediate which undergoes ring expansion).

Differentiation of the ortho (2-F) isomer from its meta (3-F) and para (4-F) counterparts is mandatory for legal defensibility, as scheduling status often varies by specific isomeric position.

The Isomeric Challenge

- Target Analyte: **2-Fluorophenyl cyclohexyl ketone** (or its amine derivative, 2-FDCK).[1][2]
- Key Alternatives: 3-Fluorophenyl cyclohexyl ketone, 4-Fluorophenyl cyclohexyl ketone.
- Differentiation Mechanism: While Mass Spectra (EI) are nearly identical, Retention Time (RT) and Retention Index (RI) provide the only reliable separation on standard non-polar columns.

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Experimental Protocol: GC-MS Methodology

The following protocol is a self-validating system designed to maximize resolution between positional isomers.

Instrument Parameters

- System: Agilent 7890B GC / 5977B MSD (or equivalent).
- Column:DB-5MS or HP-5MS (5% Phenyl-arylene, 95% Dimethylpolysiloxane); 30 m × 0.25 mm × 0.25 µm.
  - Rationale: The slight polarity of the 5% phenyl phase interacts with the electron-withdrawing fluorine atom, enhancing separation of the ortho isomer due to the "ortho effect" (steric shielding).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode (1 min purge); 250°C.

Temperature Program (The "Isomer Ramp")

A standard ballistic ramp often co-elutes isomers. Use this multi-stage ramp for definitive separation:

- Initial: 80°C (Hold 1.0 min) — Solvent venting.
- Ramp 1: 20°C/min to 180°C — Rapid approach to elution zone.
- Ramp 2:5°C/min to 240°C — Critical separation window for ketone isomers.
- Ramp 3: 20°C/min to 300°C (Hold 5.0 min) — Elute high-boiling contaminants.

Mass Spectrometry (EI)

- Source Temp: 230°C.
- Quad Temp: 150°C.

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- Scan Range: 40–550 amu.
- Solvent Delay: 3.5 min.

Comparative Data: Retention Indices & Elution Order

The following data compares the target (2-F) against its isomers. Note that on non-polar phases (DB-5), the ortho-substituted isomer typically elutes first, followed by meta and para.

Table 1: Retention Index (RI) Comparison

Standardized against n-alkanes (C10-C30) on DB-5MS.

Compound	Structure	Retention Index (RI)*	Key Diagnostic Ions (m/z)
2-Fluorophenyl cyclohexyl ketone	Ortho (2-F)	1645 ± 10	206 (M+), 123 (C7H4FO), 95
3-Fluorophenyl cyclohexyl ketone	Meta (3-F)	1668 ± 10	206 (M+), 123, 95
4-Fluorophenyl cyclohexyl ketone	Para (4-F)	1682 ± 10	206 (M+), 123, 95
2-Fluorodeschloroketamine (2-FDCK)	Amine Derivative	2172 ± 15	208 (Base), 175, 221 (M+)
2-Fluorophenyl cyclopentyl ketone	Precursor	1585 ± 10	192 (M+), 123, 69

*Note: RI values are calculated relative to n-alkanes. Absolute Retention Time (RT) will vary by column length/flow but the Order of Elution (2-F < 3-F < 4-F) is constant on non-polar phases.

Mechanistic Insight: Why 2-F Elutes First?

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The ortho-fluorine atom creates steric hindrance and intramolecular electronic shielding of the carbonyl oxygen. This reduces the molecule's ability to interact with the stationary phase (Van der Waals and dipole-induced dipole forces) compared to the more exposed para-isomer, resulting in a lower boiling point and faster elution.

Structural & Fragmentation Pathways

Understanding the synthesis and fragmentation is vital for identifying impurities. The "Cyclohexyl" ketone is often the result of the rearrangement of the "Cyclopentyl" precursor during the synthesis of 2-FDCK.

Diagram 1: Synthesis & Rearrangement Workflow

This diagram illustrates the relationship between the cyclopentyl precursor and the cyclohexyl product, clarifying the nomenclature confusion.



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Caption: Synthesis of 2-FDCK showing the ring expansion from Cyclopentyl to Cyclohexyl structures.

Identification Logic (Decision Tree)

When analyzing an unknown sample suspected to contain **2-Fluorophenyl cyclohexyl ketone**, use this logic flow to confirm identity against isomers.

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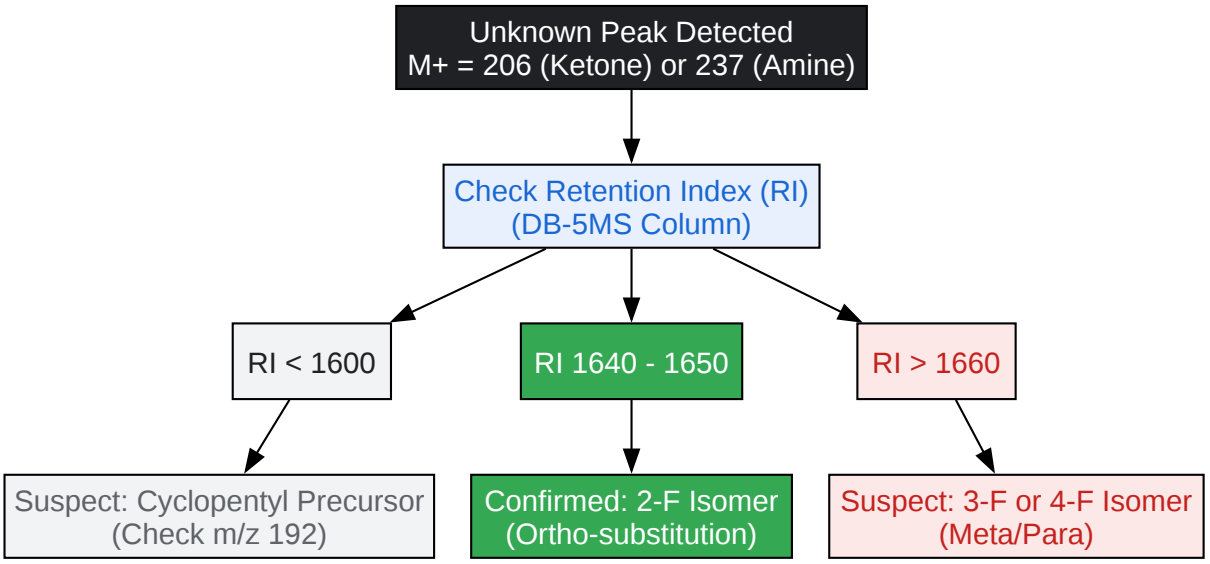

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Caption: Logical workflow for distinguishing the 2-F isomer from precursors and 3-F/4-F analogs.

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